

A Comparative Analysis of Disperse Red 74: Light and Sublimation Fastness

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Compound of Interest

Compound Name: *Disperse Red 74*

Cat. No.: *B3029303*

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For researchers and professionals in the fields of materials science and textile chemistry, the selection of appropriate dyes is paramount to ensuring product quality and longevity. This guide provides a detailed comparison of the light and sublimation fastness of **Disperse Red 74** against other commercially available alternatives. The data presented is supported by standardized experimental protocols to ensure objective and reproducible comparisons.

Performance Overview

Disperse Red 74 is a common dye used for polyester and its blends, offering a vibrant red hue. However, its performance in terms of light and sublimation fastness can be a critical factor in its selection for specific applications. The following table summarizes the fastness properties of **Disperse Red 74** and selected alternatives.

Dye Name	C.I. Name	Light Fastness Rating	Sublimation Fastness Rating
Disperse Red 74	-	5-6[1][2][3]	3-4[1][2][3]
Disperse Red 60	Red 60	6-7[4]	3-4[5]
Disperse Red 167	Red 167	5	4[6][7]
Disperse Red 177	Red 177	5-6[8][9]	5[8][9]

Key Observations:

- Light Fastness: Disperse Red 60 exhibits superior light fastness (6-7) compared to **Disperse Red 74** (5-6). Disperse Red 177 shows comparable light fastness to **Disperse Red 74**, while Disperse Red 167 has a slightly lower rating.
- Sublimation Fastness: Disperse Red 177 stands out with the highest sublimation fastness rating (5). Disperse Red 167 also offers a good sublimation fastness of 4. **Disperse Red 74** and Disperse Red 60 have lower sublimation fastness ratings in the 3-4 range.

Experimental Protocols

The fastness data presented in this guide is based on internationally recognized testing standards. Adherence to these protocols is crucial for obtaining reliable and comparable results.

Light Fastness Testing (ISO 105-B02)

The light fastness of the disperse dyes was determined according to the ISO 105-B02 standard.[10][11][12][13][14] This method exposes textile specimens to artificial light under controlled conditions that simulate natural daylight.

Apparatus:

- Xenon arc fading lamp apparatus
- Blue Wool Standards (for rating)
- Grey Scale for assessing color change

Procedure:

- A specimen of the dyed fabric is mounted in the xenon arc test chamber.
- A set of Blue Wool Standards (ranging from 1 to 8, with 8 being the highest fastness) is exposed simultaneously with the specimen.
- The exposure is continued until a specified change in color is observed on the specimen, or for a predetermined duration.

- The light fastness of the specimen is then rated by comparing the degree of fading with that of the Blue Wool Standards.

Sublimation Fastness Testing (AATCC Test Method 117 / ISO 105-P01)

Sublimation fastness, or colorfastness to dry heat, was evaluated based on the AATCC Test Method 117 or the equivalent ISO 105-P01 standard.[15][16][17][18] This test assesses the resistance of the color to migration and staining when subjected to heat.

Apparatus:

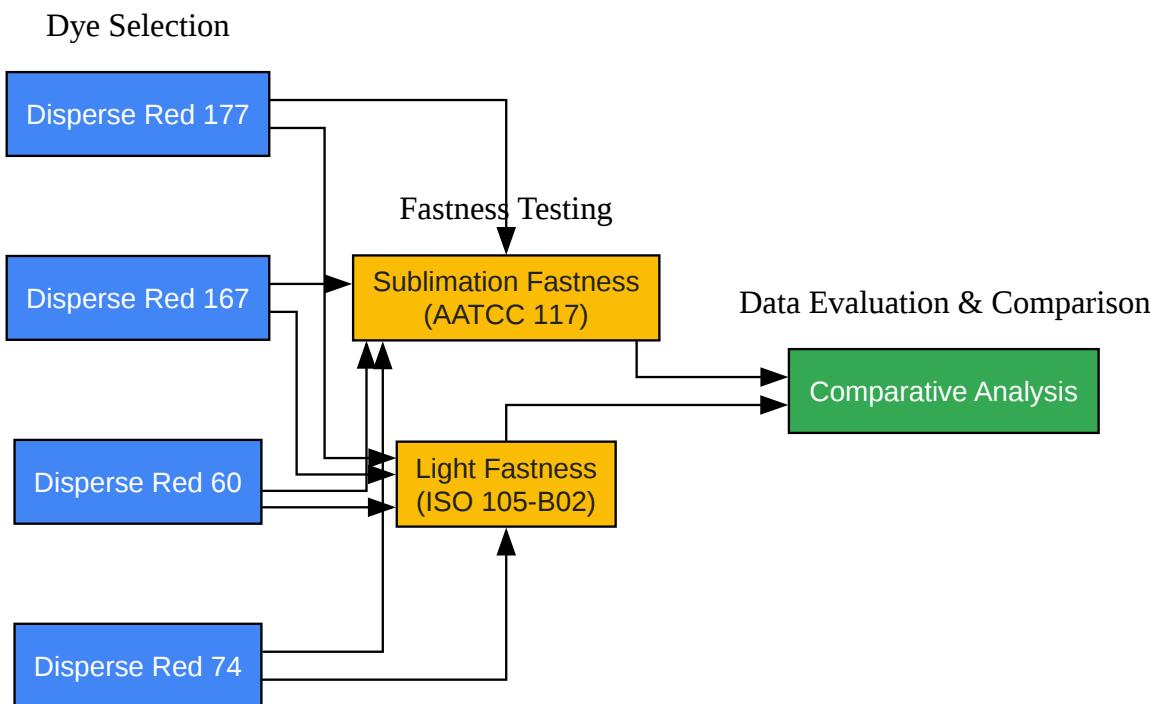
- Heat press or similar heating device capable of maintaining a constant temperature.
- Undyed polyester fabric (for staining assessment).
- Grey Scale for assessing staining and color change.

Procedure:

- A composite specimen is prepared by placing a piece of the dyed fabric between two pieces of undyed polyester fabric.
- The composite specimen is placed in the heating device at a specified temperature (e.g., 180°C) for a specific duration (e.g., 30 seconds).
- After the heat treatment, the specimen is allowed to cool.
- The change in color of the original dyed fabric and the degree of staining on the adjacent undyed fabrics are assessed using the Grey Scale (rated from 1 to 5, with 5 indicating no change/staining).

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for comparing the fastness properties of **Disperse Red 74** with its alternatives.



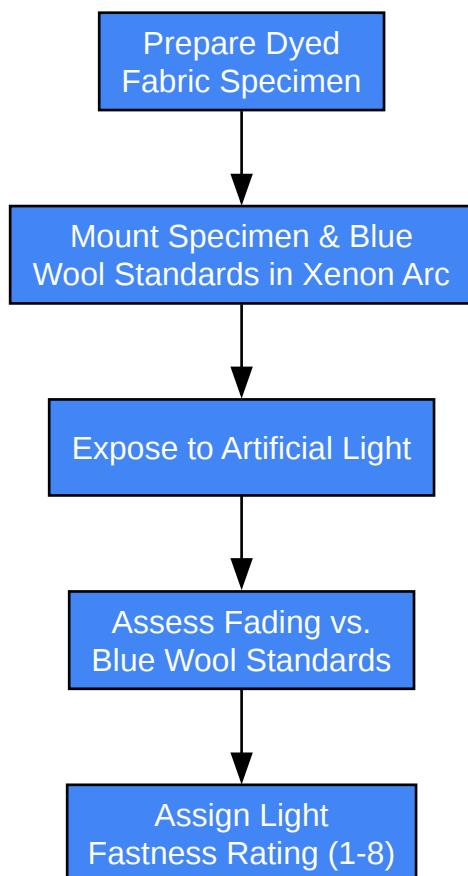
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Caption: Workflow for Comparative Fastness Testing of Disperse Dyes.

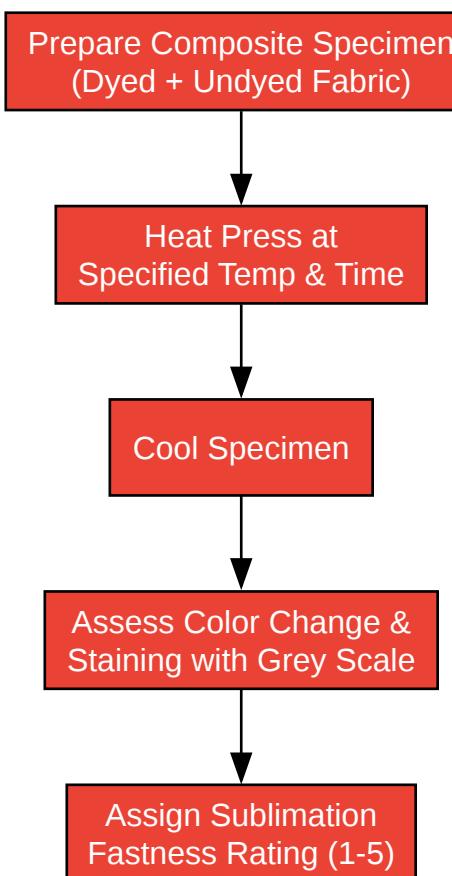
Experimental Workflow Diagram

The diagram below outlines the key steps involved in the experimental testing of light and sublimation fastness.

Light Fastness (ISO 105-B02)



Sublimation Fastness (AATCC 117)

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Caption: Experimental Workflows for Light and Sublimation Fastness Testing.

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